Technical Deep Dive: Mass Spectrometry Fragmentation Dynamics of Butyl 4-bromobutanoate

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Compound of Interest

Compound Name:	*Butyl 4-bromobutanoate*
CAS No.:	*3540-75-8*
Cat. No.:	*B1332125*

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Executive Summary

This technical guide provides a comprehensive analysis of the mass spectrometry (MS) fragmentation patterns of **Butyl 4-bromobutanoate** (

).[1] Designed for analytical chemists and drug development professionals, this document moves beyond basic spectral assignment to explore the mechanistic causality of ion formation.[1] We focus on the interplay between the bromine isotopic signature, the McLafferty rearrangement characteristic of butyl esters, and the specific alpha-cleavage pathways induced by the halogenated acyl chain.[1]

Chemical Identity & Physicochemical Context

Before interpreting the mass spectrum, it is critical to establish the structural parameters that dictate fragmentation.[1][2]

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Property	Value / Description
IUPAC Name	Butyl 4-bromobutanoate
CAS Number	3540-75-8
Molecular Formula	
Molecular Weight	222.12 u ( ); 224.12 u ( )
Structure	
Key Moieties	-Bromoalkyl chain, Ester linkage, -Butyl group

Experimental Protocol: Data Acquisition

To ensure reproducibility and comparable fragmentation abundance, the following Electron Ionization (EI) protocol is recommended. This workflow minimizes thermal degradation, which can be significant for halogenated esters.[1]

Step-by-Step Acquisition Workflow

- Sample Preparation:
  - Dissolve 1 mg of **Butyl 4-bromobutanoate** in 1 mL of HPLC-grade Dichloromethane (DCM) or Hexane.[1] Avoid protic solvents (MeOH) to prevent transesterification in the injector port.[1]
- Inlet Parameters:
  - Mode: Splitless (0.5 min purge) or Split (10:1) depending on sensitivity needs.
  - Temperature: 250°C. Note: Temperatures >280°C may induce thermal cyclization to -butyrolactone.[1]

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- GC Separation (Recommended):
  - Column: 5% Phenyl-methylpolysiloxane (e.g., DB-5ms), 30m x 0.25mm ID.[1]
  - Program: 50°C (hold 1 min)

    10°C/min

    280°C.
- MS Source Conditions:
  - Ionization Energy: 70 eV (Standard EI).[1][2]
  - Source Temperature: 230°C.[1]
  - Scan Range:

    35 – 300.[1]
  - Solvent Delay: 3.0 min (to protect filament).

Mechanistic Analysis of Fragmentation

The mass spectrum of **Butyl 4-bromobutanoate** is defined by three competing mechanistic pillars: Isotopic Distribution, Ester Rearrangements, and Direct Cleavages.[1]

The Bromine Isotopic Signature (The "Twin Towers")

The most diagnostic feature of this molecule is the presence of a single bromine atom.[1] Bromine exists naturally as

(50.69%) and

(49.31%).[1]

- Observation: Any ion fragment retaining the bromine atom will appear as a 1:1 doublet separated by 2 mass units (

  X and

X+2).[1]

- Significance: This allows immediate distinction between the bromine-containing acyl chain and the hydrocarbon butyl chain.[1]
    - Molecular Ion (

      ): Visible as a weak doublet at

      222 and 224.[1]

Pathway A: The McLafferty Rearrangement

As a butyl ester with

-hydrogens on the alkoxy chain, this molecule undergoes the classic McLafferty rearrangement.[1]

- Mechanism: The carbonyl oxygen abstracts a

  -hydrogen from the butyl group.[1] This induces cleavage of the

  -bond (C-O bond).[1]
- Outcome:
    - Neutral Loss: 1-Butene (

      , 56 u).[1]
    - Radical Cation: 4-Bromobutanoic acid radical cation (

).[1]
- Diagnostic Peak: A prominent doublet at

  166 and 168.[1] This is often the base peak or a major ion in the high-mass region.[1]

Pathway B: Alpha-Cleavage (Acylium Formation)

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Direct cleavage of the bond adjacent to the carbonyl group (on the alkoxy side) is a dominant pathway for aliphatic esters.[1]

- Mechanism: Homolytic cleavage of the

  bond generates the stable acylium resonance hybrid.[1]
- Loss: Butoxy radical (

  , 73 u).[1]
- Diagnostic Peak: The 4-bromobutanoyl cation (

).[1]
- m/z Location: Doublet at

  149 and 151.[1]

Pathway C: Secondary Fragmentation (Loss of HBr)

Halogenated cations often eliminate hydrogen halides to form unsaturated cations.[1]

- Precursor: The McLafferty ion (

  166/168) or the Acylium ion (

  149/151).[1]
- Mechanism: Loss of

  (80/82 u).[1]
- Diagnostic Peak:
  - From

    149/151

    69 (Butenoyl cation,

).[1]

- From

  166/168

  86 (

  -butyrolactone radical cation equivalent).[1]

Visualizing the Fragmentation Pathways[1][2][4]

The following diagram illustrates the hierarchical breakdown of the molecular ion into its constituent diagnostic fragments.

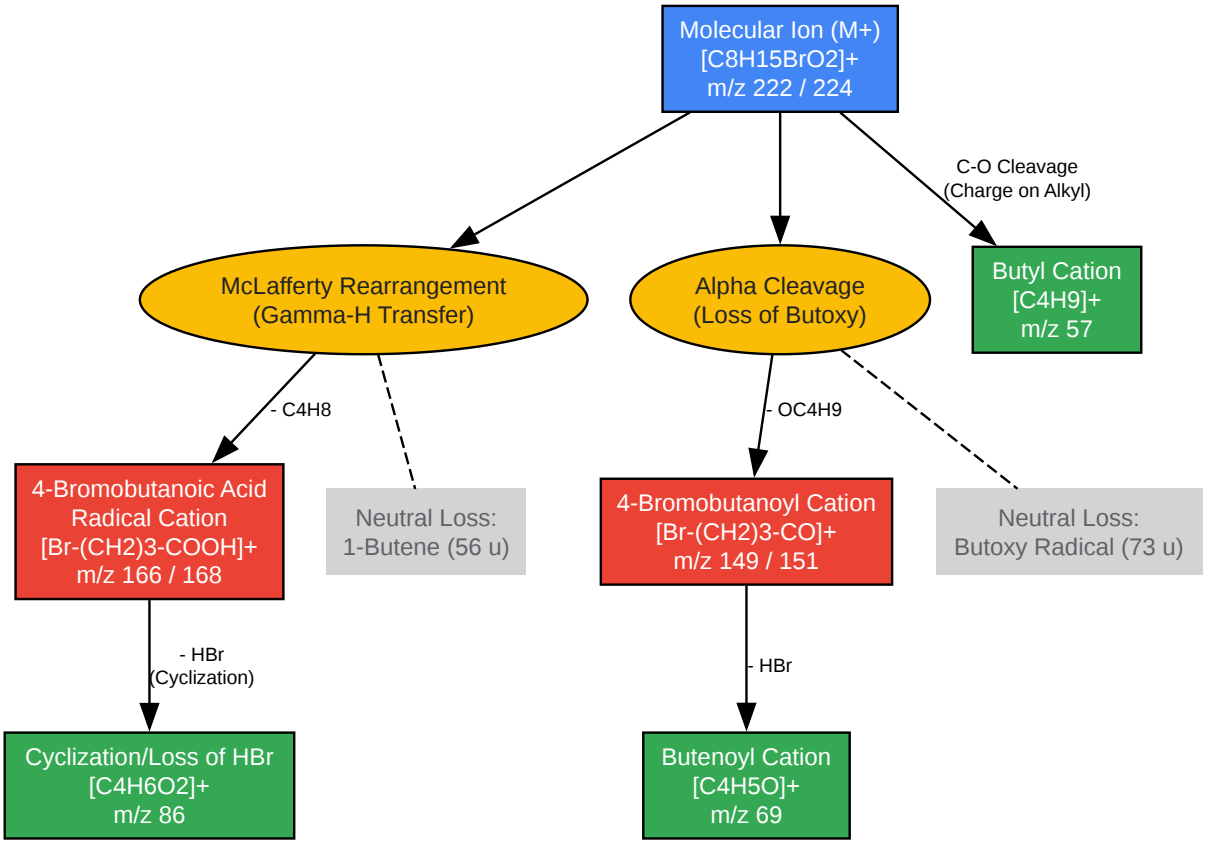

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Figure 1: Mechanistic fragmentation tree of **Butyl 4-bromobutanoate** showing primary rearrangement and cleavage pathways.[1]

Diagnostic Ion Table

Use this table to validate spectral peaks during analysis.

m/z (Mass-to-Charge)	Ion Identity	Formula	Origin/Mechanism	Isotope Pattern
222 / 224	Molecular Ion ( )		Parent molecule	1:1 Doublet
166 / 168	McLafferty Ion		Loss of butene via rearrangement	1:1 Doublet
149 / 151	Acylium Ion		-cleavage (loss of)	1:1 Doublet
143	De-brominated Ion		Loss of Br radical	Singlet
101	Carboalkoxy Ion		Loss of radical	Singlet
86	Lactone Ion		Loss of HBr from McLafferty ion	Singlet
69	Butenoyl Cation		Loss of HBr from Acylium ion	Singlet
57	Butyl Cation		Cleavage of butyl group	Singlet (Base Peak candidate)
56	Butene Ion		Charge retention on alkene (McLafferty)	Singlet

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Scientific Validation & Troubleshooting

When analyzing real-world samples, two common artifacts may obscure the spectrum:

- Thermal Degradation: If the GC inlet is too hot (>280°C), the molecule may cyclize thermally to

  -butyrolactone before ionization.[1]

  - Check: If m/z 86 is the base peak and m/z 222/224 is absent, lower the inlet temperature.[1]

- Hydrolysis: Presence of water in the solvent can hydrolyze the ester.[1]

  - Check: Appearance of a broad peak for 4-bromobutanoic acid (MW 166/168) with significant tailing.[1]

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